

Technical Monograph: 1,3-Diphenylpropan-2-amine

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Compound of Interest

Compound Name: 1,3-Diphenylpropan-2-amine

CAS No.: 4275-43-8

Cat. No.: B1218670

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Synonyms:

-Benzylphenethylamine, Dibenzylcarbinyllamine, 1,3-Diphenyl-2-aminopropane CAS Registry Number: 4275-43-8 Molecular Formula: C

H

N Molecular Weight: 211.31 g/mol

Executive Summary

1,3-Diphenylpropan-2-amine is a symmetrical amine structurally characterized by a central propyl amine core flanked by two benzyl groups. It represents the primary amine scaffold of the analgesic-stimulant Lefetamine (N,N-dimethyl-**1,3-diphenylpropan-2-amine**). While often encountered as a metabolic endpoint of Lefetamine, the primary amine possesses distinct pharmacological properties, primarily functioning as a Central Nervous System (CNS) stimulant with significantly reduced opioid activity compared to its N-alkylated derivatives.

This guide provides a rigorous technical analysis of the compound's synthesis via the Leuckart reaction, its pharmacological profile relative to structural analogs, and its analytical

characterization. It is designed for medicinal chemists and toxicologists requiring precise, actionable data.

Chemical Synthesis: The Leuckart Pathway

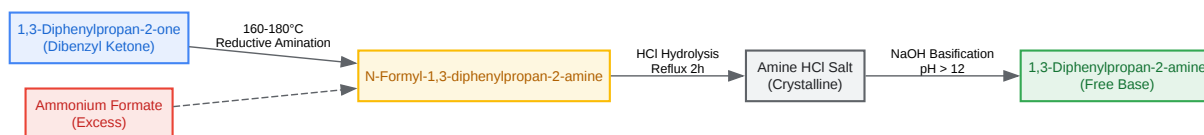
The most robust and field-validated method for the synthesis of **1,3-diphenylpropan-2-amine** is the Leuckart Reaction, utilizing 1,3-diphenylpropan-2-one (dibenzyl ketone) as the precursor. This route is preferred over catalytic hydrogenation of oximes due to the high stability of the dibenzyl ketone substrate and the operational simplicity of the formate reduction.

Reaction Mechanism

The synthesis proceeds in two distinct phases:[1]

- **Reductive Amination:** The ketone reacts with ammonium formate to yield the N-formyl intermediate (N-(1,3-diphenylpropan-2-yl)formamide). At high temperatures (160–180°C), ammonium formate dissociates into ammonia and formic acid. Ammonia attacks the carbonyl to form an imine, which is subsequently reduced by formic acid via hydride transfer.[2]
- **Acid Hydrolysis:** The N-formyl group is cleaved using concentrated hydrochloric acid to yield the primary amine hydrochloride salt.

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis of **1,3-diphenylpropan-2-amine** via the Leuckart reaction.

Experimental Protocol

Safety Warning: This procedure generates ammonia gas and carbon monoxide. Perform exclusively in a functioning fume hood.

Phase A: Formation of the N-Formyl Intermediate

- Setup: Equip a 250 mL round-bottom flask with a Claisen adapter, a thermometer extending into the reaction mixture, and a distillation condenser set for downward distillation.
- Reagents: Charge the flask with 1,3-diphenylpropan-2-one (21.0 g, 0.1 mol) and ammonium formate (25.0 g, ~0.4 mol).
- Reaction:
 - Heat the mixture using an oil bath. The mixture will melt and become homogeneous around 120°C.
 - Continue heating to 160–170°C. Water and ammonia will evolve; collect the distillate.
 - Maintain this temperature for 3–4 hours. If the temperature drops or the reaction stalls, add a small quantity of fresh ammonium formate (5 g) to replenish the reducing agent.
 - Completion: The reaction is complete when the evolution of volatiles ceases and the mixture darkens slightly to a viscous oil.

Phase B: Hydrolysis and Isolation

- Hydrolysis: Cool the reaction mixture to <100°C. Add 30 mL of concentrated HCl carefully (exothermic).
- Reflux: Replace the distillation setup with a reflux condenser. Reflux the mixture vigorously for 90 minutes. This converts the N-formyl amide into the amine hydrochloride.
- Work-up:
 - Cool the solution to room temperature. The amine hydrochloride may precipitate; if not, dilute with 50 mL water.
 - Wash: Extract the acidic aqueous layer with 2 x 30 mL dichloromethane (DCM) to remove unreacted ketone and non-basic byproducts. Discard the organic (DCM) layer.
 - Basification: Chill the aqueous layer in an ice bath. Slowly add 25% NaOH solution with stirring until pH > 12. The free amine will separate as an oil or waxy solid.

- Extraction: Extract the basic mixture with 3 x 40 mL DCM. Combine the organic extracts, dry over anhydrous MgSO₄, and evaporate the solvent under vacuum.
- Purification: The crude oil can be distilled under high vacuum (bp ~165°C at 2 mmHg) or converted to the hydrochloride salt (recrystallized from isopropanol/ether) for characterization.

Pharmacology & Mechanism of Action

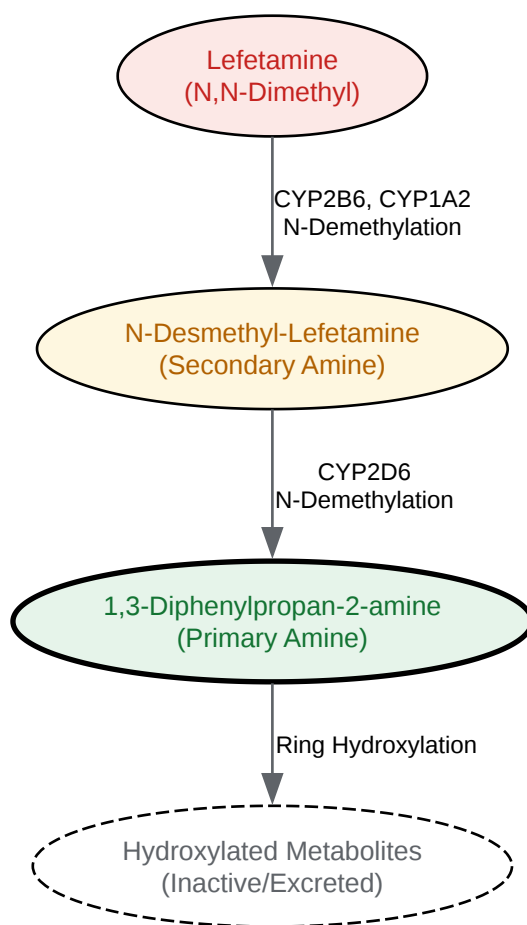
1,3-Diphenylpropan-2-amine acts as a central scaffold linking the pharmacology of amphetamines and opioids, though its activity profile is distinct from its N-substituted derivatives.

Structure-Activity Relationship (SAR)

The molecule is an isomer of diphenylethylamine but contains an extra methylene spacer, creating a flexible "dibenzyl" conformation.

- Stimulant Activity: Unlike Lefetamine, which possesses weak opioid activity, the primary amine functions predominantly as a CNS stimulant. The absence of the N-methyl or N-dimethyl groups reduces steric bulk, favoring interaction with monoamine transporters (DAT/NET) over the mu-opioid receptor (MOR).
- Metabolic Role: It is the terminal metabolite of Lefetamine (bis-nor-lefetamine). In vivo studies indicate that N-dealkylation of Lefetamine leads to this primary amine, which may contribute to the "biphasic" effects (analgesia followed by stimulation) observed in Lefetamine abuse.

Metabolic Pathway Visualization



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Figure 2: Metabolic degradation of Lefetamine yielding **1,3-diphenylpropan-2-amine** as the bis-nor metabolite.

Analytical Data & Characterization

For forensic and quality control verification, the following physicochemical data is established.

Physicochemical Properties table

Property	Value	Notes
Boiling Point	330–332°C (760 mmHg)	~165°C at 2 mmHg
pKa	9.31	Basic, forms stable salts
LogP	3.35	Highly lipophilic; crosses BBB
Appearance	Colorless oil / Waxy white solid	Oxidizes slightly on air exposure

Mass Spectrometry (GC-MS)

The electron ionization (EI) mass spectrum is distinct and dominated by cleavage alpha to the amine.

- Base Peak: m/z 91 (Tropylium ion, C

H

) – Characteristic of benzyl moieties.

- Alpha Cleavage: m/z 120 (C

H

N

) – Loss of a benzyl group.

- Molecular Ion: m/z 211 [M]

– Usually weak but visible.

References

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